

Application Notes and Protocols for Iodinated Contrast Media in Animal Models

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Compound of Interest

Compound Name: *Dimethiodal Sodium*

Cat. No.: *B089858*

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Introduction

These application notes provide a comprehensive overview of the dosage and administration of iodinated contrast media in animal models for research and diagnostic imaging purposes. Historically, compounds such as **Dimethiodal Sodium** were utilized; however, contemporary research and clinical practice in veterinary medicine predominantly employ newer generation ionic and non-ionic iodinated contrast agents. This document will focus on the practical application of these modern agents, summarizing quantitative data, detailing experimental protocols, and visualizing key procedural workflows.

Iodinated contrast media are radiopaque substances used to enhance the visibility of internal structures during imaging procedures like radiography and computed tomography (CT).^{[1][2]} They are classified into ionic and non-ionic agents, with non-ionic media generally being preferred due to a lower incidence of adverse effects.^{[1][3][4]} The selection of a specific agent and its dosage depends on the animal species, the imaging modality, and the target organ system.

Data Presentation: Dosage and Administration of Iodinated Contrast Media

The following tables summarize recommended dosages and administration routes for commonly used iodinated contrast media in various animal models.

Table 1: Intravenous Administration of Iodinated Contrast Media for Urography and CT

Animal Model	Contrast Agent Type	Dosage (mg of Iodine/kg)	Administration Route	Primary Application	Reference
Dog	Non-ionic (e.g., Iohexol, Iopamidol)	880	Intravenous (bolus)	Excretory Urography	[5]
Dog	Non-ionic (e.g., Iohexol)	-	Intravenous	Computed Tomography (CT)	[3]
Cat	Non-ionic (e.g., Iohexol, Iopamidol)	880	Intravenous (bolus)	Excretory Urography	[5]
Cat	Non-ionic (e.g., Iohexol)	-	Intravenous	Computed Tomography (CT)	[3]
Bird (Pigeon)	Non-ionic (370 mg iodine/ml)	0.3 - 0.5 ml/kg	Intravenous	Computed Tomography (CT)	[6]

Table 2: Administration of Iodinated Contrast Media for Other Procedures

Animal Model	Procedure	Contrast Agent Type	Dosage	Administration Route	Reference
Dog	Cystogram (Positive Contrast)	Water-soluble Iodine	50-300 mls	Via urinary catheter	[7]
Cat	Cystogram (Positive Contrast)	Water-soluble Iodine	25 ml (total)	Via urinary catheter	[5]
Dog	Retrograde Urethrogram	Water-soluble Iodine (diluted)	10-15 mls	Via urinary catheter	[5]
Cat	Retrograde Urethrogram	Water-soluble Iodine (diluted)	5-10 mls	Via urinary catheter	[5]
Dog	Gastrogram	Ionic (e.g., Conray)	15-100 mls	Via stomach tube	[7]
Dog, Cat	Myelography	Non-ionic, low osmolar	-	Intrathecal	[2]

Experimental Protocols

Protocol 1: Intravenous Urography (IVU) in a Canine Model

Objective: To visualize the kidneys, ureters, and bladder to assess their structure and function.

Materials:

- Non-ionic iodinated contrast medium (e.g., Iohexol, Iopamidol)
- Sterile syringes and needles
- Intravenous catheter

- Anesthesia or heavy sedation as required
- Radiography equipment

Procedure:

- Animal Preparation:
 - Fast the animal for at least 24 hours to ensure an empty gastrointestinal tract.[5]
 - Administer a cleansing enema prior to the procedure.[8]
 - Ensure the animal is well-hydrated to minimize the risk of contrast-induced renal injury.[5]
 - Obtain survey radiographs (plain films) before contrast administration to check for proper patient positioning and exposure settings.[5]
- Catheter Placement:
 - Place an intravenous catheter, preferably in the cephalic vein. An 18-20 gauge catheter is recommended for rapid bolus injection.[5]
- Contrast Administration:
 - Administer the non-ionic iodinated contrast medium as a rapid intravenous bolus at a dose of 880 mg of iodine per kg of body weight.[5]
- Imaging Sequence:
 - Immediately following the injection (within 10 seconds), acquire a ventrodorsal radiograph to capture the nephrogram phase (contrast in the renal vasculature and parenchyma).[5]
 - Subsequently, take a lateral radiograph.
 - Acquire repeat ventrodorsal and lateral radiographs at 5-minute intervals to visualize the pyelogram phase (contrast in the renal pelvis), ureters, and filling of the urinary bladder.[5]
- Post-Procedure Care:

- Monitor the animal for any adverse reactions.
- Ensure the animal has free access to water to aid in the clearance of the contrast agent.

Protocol 2: Computed Tomography (CT) Angiography in a Feline Model

Objective: To visualize the vascular structures of a specific anatomical region.

Materials:

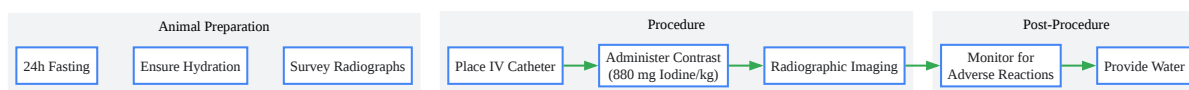
- Non-ionic iodinated contrast medium
- Power injector (optional, for precise timing)
- CT scanner
- Anesthesia
- Intravenous catheter

Procedure:

- Animal Preparation:
 - Induce and maintain general anesthesia.
 - Place an intravenous catheter.
- Pre-Contrast Scan:
 - Perform an initial, non-contrast CT scan of the region of interest.
- Contrast Administration:
 - Administer a non-ionic iodinated contrast agent intravenously. The exact dose and injection rate will depend on the specific protocol and the capabilities of the CT scanner.
- Post-Contrast Scans:

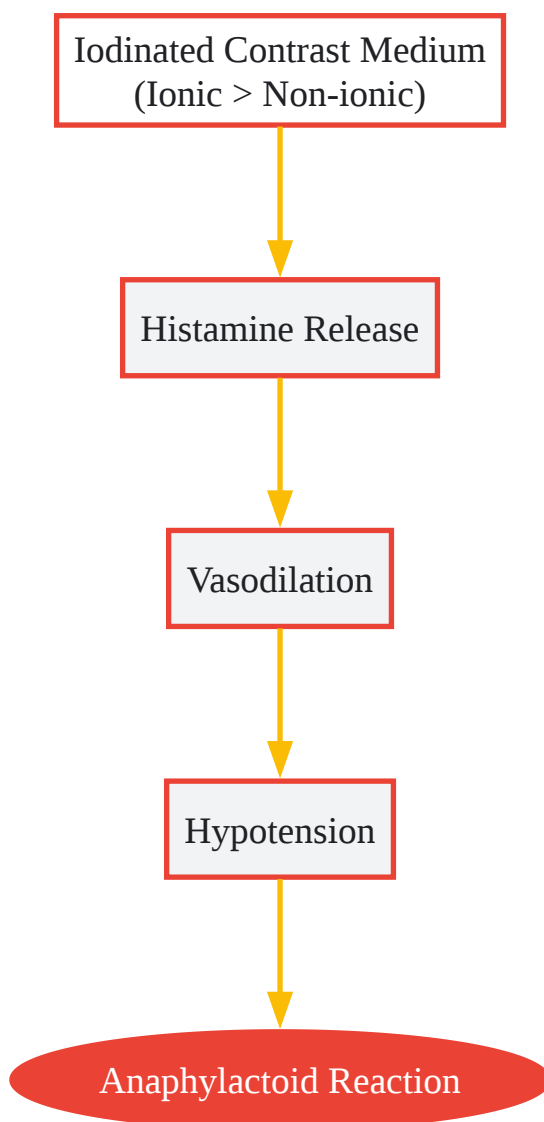
- Initiate scanning at predetermined time points to capture the arterial, portal venous, and delayed phases of contrast enhancement.
- Post-Procedure Care:
 - Monitor the animal during recovery from anesthesia.
 - Provide supportive care as needed.

Visualizations



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Caption: Workflow for Intravenous Urography (IVU) in Animal Models.



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Caption: Simplified Pathway of a Potential Anaphylactoid Reaction to Contrast Media.

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